

Steviol glycosides chemical structure and properties

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Compound of Interest		
Compound Name:	Stevia Powder	
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An In-Depth Technical Guide to Steviol Glycosides: Chemical Structure and Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Steviol glycosides are a class of natural, high-intensity sweeteners extracted from the leaves of the plant Stevia rebaudiana (Bertoni) Bertoni.[1][2] These compounds are glycosides of the diterpene steviol and are valued commercially as non-caloric sugar substitutes in a wide range of food and beverage products.[1][3] Their popularity stems from their natural origin, stability under various processing conditions, and negligible caloric content, as they are not metabolized by the human body.[3][4] This guide provides a detailed technical overview of the chemical structures, physicochemical properties, and biological interactions of the principal steviol glycosides.

Chemical Structure

The fundamental building block of all steviol glycosides is the aglycone diterpene, steviol.[1][5] The diversity of these sweet compounds arises from the attachment of various sugar moieties (primarily glucose, but also rhamnose and xylose) to the steviol core at two specific positions: a hydroxyl group at C-13 and a carboxyl group at C-19.[1][2][6]

The molecules can be conceptualized as a central steviol unit where the carboxyl hydrogen at C-19 is replaced by a glucose molecule to form an ester, and the hydroxyl hydrogen at C-13 is



substituted with different combinations of sugar units to form an acetal.[6]



Figure 1: Core Chemical Structure of Steviol

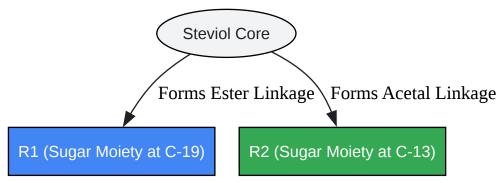


Figure 2: General Structure of Steviol Glycosides



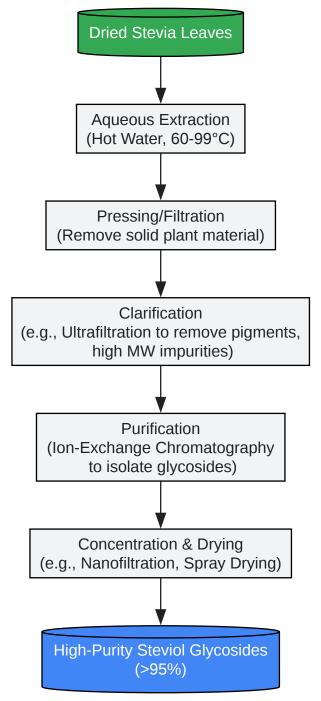


Figure 3: General Workflow for Steviol Glycoside Extraction



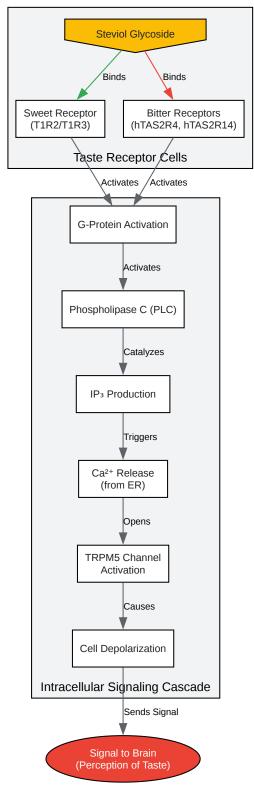


Figure 4: Taste Perception Signaling Pathway for Steviol Glycosides

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